

An In-depth Technical Guide to Benzyldimethyloctylammonium Chloride

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Compound of Interest

Compound Name: *Benzyldimethyloctylammonium
chloride*

CAS No.: 959-55-7

Cat. No.: B1596271

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This guide provides a comprehensive technical overview of **benzyldimethyloctylammonium chloride**, a quaternary ammonium compound with significant applications across various scientific and industrial fields. Designed for researchers, scientists, and drug development professionals, this document delves into the compound's fundamental properties, mechanisms of action, practical applications, and essential experimental protocols.

Chemical Identity and Nomenclature

Benzyldimethyloctylammonium chloride is a cationic surfactant belonging to the benzalkonium chloride family of quaternary ammonium compounds. Its unique structure, featuring an eight-carbon alkyl chain, imparts specific physicochemical properties that differentiate it from other members of this class. Accurate identification is crucial for both research and regulatory purposes.

A comprehensive list of synonyms and identifiers is provided below to aid in literature searches and material sourcing.

Identifier Type	Value
IUPAC Name	benzyl-dimethyl-octylazanium;chloride[1]
CAS Number	959-55-7[1]
EINECS Number	213-502-1[1]
PubChem CID	13740[1]
Molecular Formula	C ₁₇ H ₃₀ ClN[2]
Molecular Weight	283.88 g/mol [2]

Common Synonyms:

- N-Benzyl-N,N-dimethyloctan-1-aminium chloride[1]
- Octyldimethylbenzylammonium chloride[1]
- Benzalkonium chloride C8[1]
- Caprylylalkonium chloride[1]
- Benzenemethanaminium, N,N-dimethyl-N-octyl-, chloride[1]

Physicochemical Properties and Molecular Structure

Benzyldimethyloctylammonium chloride is typically supplied as a white to colorless solid.[2] Its amphiphilic nature, characterized by a polar quaternary ammonium head group and a nonpolar hydrocarbon tail, governs its behavior in aqueous and non-aqueous media.

Property	Value/Description
Physical Form	White to colorless solid/powder[2]
Solubility	Soluble in water, ethanol, and acetone.
Critical Micelle Concentration (CMC)	The CMC is a fundamental property of surfactants, representing the concentration at which molecules self-assemble into micelles. While the precise CMC for the C8 variant is not extensively documented in isolation, it is understood that for alkylbenzyltrimethylammonium chlorides, the CMC increases as the alkyl chain length decreases. Therefore, the C8 variant is expected to have a higher CMC than its longer-chain counterparts (C12, C14), meaning it requires a higher concentration to form micelles.

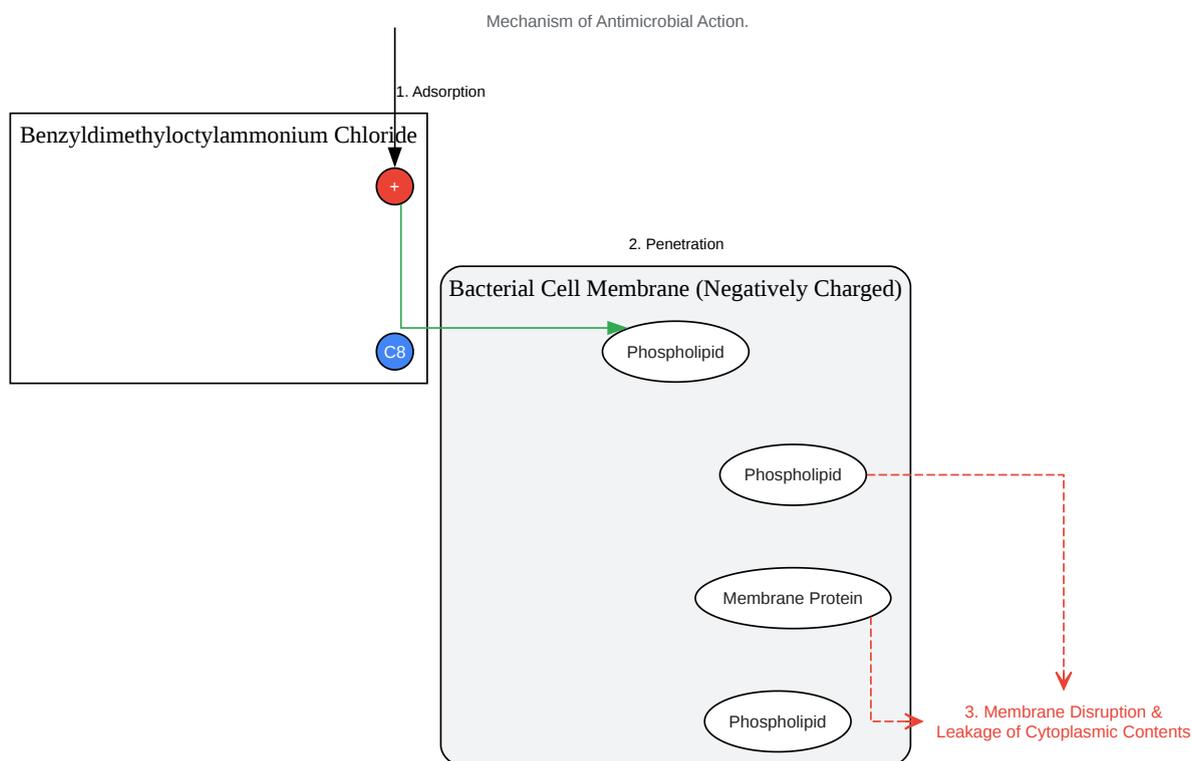
The molecular structure, consisting of a positively charged nitrogen atom connected to a benzyl group, two methyl groups, and an octyl chain, is central to its function. The length of the alkyl chain (octyl, C8) is a critical determinant of its surfactant and antimicrobial properties.

Mechanism of Action: Antimicrobial Efficacy

The primary mechanism of antimicrobial action for **benzyltrimethyloctylammonium chloride**, like other quaternary ammonium compounds, involves the disruption of microbial cell membranes.[3] This process can be understood as a multi-step interaction:

- **Adsorption and Electrostatic Interaction:** The cationic headgroup of the molecule is attracted to the net negative charge of the bacterial cell surface.
- **Hydrophobic Interaction and Membrane Penetration:** The hydrophobic octyl tail penetrates the lipid bilayer of the cell membrane.
- **Membrane Disruption:** This penetration disrupts the ordered structure of the membrane, leading to a loss of integrity.

- Leakage of Cellular Contents: The compromised membrane allows for the leakage of essential intracellular components, such as ions, metabolites, and nucleic acids.
- Enzyme Inhibition and Protein Denaturation: At higher concentrations, the compound can also interfere with cellular metabolic processes by denaturing proteins and inhibiting enzymes.[3]



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Figure 1. Diagram illustrating the interaction of **benzyltrimethyloctylammonium chloride** with a bacterial cell membrane, leading to disruption and cell death.

Comparative Efficacy: The Role of Alkyl Chain Length

The biocidal activity of benzalkonium chlorides is significantly influenced by the length of the n-alkyl chain. While a mixture of chain lengths is often used in commercial preparations, understanding the contribution of each homolog is vital for formulation development.

- C8 (Octyl): Generally exhibits lower bactericidal activity compared to its longer-chain counterparts but may offer advantages in terms of solubility and lower toxicity.
- C12 (Dodecyl), C14 (Tetradecyl), and C16 (Hexadecyl): These are often considered to have the highest antimicrobial efficacy, with the C14 homolog frequently cited as being particularly potent against a broad spectrum of microbes.

Applications in Research and Development

Beyond its widespread use as a disinfectant and preservative, **benzyltrimethyloctylammonium chloride** serves as a versatile tool in various research and development contexts.

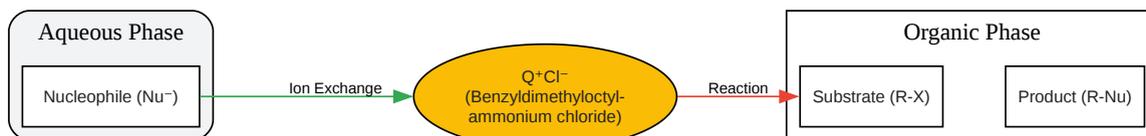
Surfactant and Emulsifying Agent

As a cationic surfactant, it is employed in formulations to reduce surface tension, stabilize emulsions, and improve the wetting of surfaces. Its properties are leveraged in the development of personal care products, cleaning agents, and certain drug delivery systems.[2]

Phase-Transfer Catalyst

In organic synthesis, **benzyltrimethyloctylammonium chloride** can function as a phase-transfer catalyst (PTC). It facilitates the transfer of anionic reactants from an aqueous phase to an organic phase, where they can react with a substrate. This is particularly useful in reactions involving immiscible reactants, often leading to increased reaction rates and yields.

Phase-Transfer Catalysis Workflow.



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Figure 2. A simplified workflow of phase-transfer catalysis using **benzyltrimethyloctylammonium chloride** (Q⁺Cl⁻).

Drug Delivery and Formulation

The surfactant properties of **benzyltrimethyloctylammonium chloride** are being explored in the context of drug delivery systems, such as microemulsions and nanoemulsions, to enhance the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs). Its cationic nature can also facilitate interaction with negatively charged biological membranes.

Experimental Protocols

Adherence to standardized protocols is paramount for obtaining reproducible and reliable data. The following sections provide methodologies for the analysis and evaluation of **benzyltrimethyloctylammonium chloride**.

Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for the quantification of **benzyltrimethyloctylammonium chloride**. Method optimization will be required based on the specific sample matrix and available instrumentation.

Objective: To determine the concentration of **benzyltrimethyloctylammonium chloride** in a solution.

Materials:

- High-Performance Liquid Chromatograph with UV detector
- C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size)
- Acetonitrile (HPLC grade)
- Triethylamine (for mobile phase modification)
- Phosphoric acid (for pH adjustment)
- Deionized water
- **Benzyltrimethylammonium chloride** reference standard

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and a buffered aqueous solution (e.g., 0.01% triethylamine in water, adjusted to pH 2.5 with phosphoric acid) in a 60:40 (v/v) ratio.^[4] The optimal ratio may require adjustment.
- Standard Solution Preparation: Accurately weigh a known amount of the reference standard and dissolve it in the mobile phase to prepare a stock solution. Perform serial dilutions to create a series of calibration standards of known concentrations.
- Sample Preparation: Dilute the sample containing **benzyltrimethylammonium chloride** with the mobile phase to a concentration that falls within the range of the calibration standards.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min^[4]
 - Injection Volume: 10 μ L^[4]
 - Column Temperature: 30°C^[4]

- Detection Wavelength: 215 nm^[4]
- Analysis: Inject the calibration standards followed by the sample solutions.
- Quantification: Construct a calibration curve by plotting the peak area of the standards against their concentrations. Determine the concentration of **benzyltrimethylammonium chloride** in the sample by interpolating its peak area on the calibration curve.

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol describes a standard method for assessing the antimicrobial efficacy of **benzyltrimethylammonium chloride** against a specific bacterial strain.

Objective: To determine the lowest concentration of **benzyltrimethylammonium chloride** that inhibits the visible growth of a target microorganism.

Materials:

- Sterile 96-well microtiter plates
- Target bacterial strain (e.g., *Staphylococcus aureus* or *Escherichia coli*)
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth)
- Sterile **benzyltrimethylammonium chloride** stock solution of known concentration
- Spectrophotometer

Procedure:

- Inoculum Preparation: Culture the target bacteria overnight. Dilute the culture in fresh broth to achieve a standardized inoculum of approximately 5×10^5 colony-forming units (CFU)/mL.
- Serial Dilution: In a 96-well plate, perform a twofold serial dilution of the **benzyltrimethylammonium chloride** stock solution in the broth medium. This will create a range of concentrations across the wells.

- Inoculation: Add the standardized bacterial inoculum to each well containing the diluted compound. Include a positive control well (broth and inoculum, no compound) and a negative control well (broth only).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- MIC Determination: After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of **benzyltrimethylammonium chloride** in which there is no visible growth (the well appears clear).

Safety and Toxicology

Benzyltrimethylammonium chloride is a potent chemical that requires careful handling. It is classified as harmful if swallowed or in contact with skin, and it can cause severe skin burns and eye damage.^[1] It is also very toxic to aquatic life.^[1]

Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4) ^[1]
H312: Harmful in contact with skin	Acute Toxicity, Dermal (Category 4) ^[1]
H314: Causes severe skin burns and eye damage	Skin Corrosion/Irritation (Category 1B) ^[1]
H400: Very toxic to aquatic life	Hazardous to the Aquatic Environment, Acute Hazard (Category 1) ^[1]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid contact with skin, eyes, and clothing.
- In case of contact, immediately flush the affected area with copious amounts of water.

- Consult the Safety Data Sheet (SDS) for detailed handling and emergency procedures.

Conclusion

Benzyltrimethyloctylammonium chloride is a versatile quaternary ammonium compound with a well-defined role as a cationic surfactant and antimicrobial agent. Its specific properties, dictated by the C8 alkyl chain, make it a valuable tool in various research and industrial applications, from chemical synthesis to the formulation of consumer products and potential drug delivery systems. A thorough understanding of its physicochemical properties, mechanism of action, and appropriate handling procedures is essential for its effective and safe utilization in a scientific setting.

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